

# Introduction: The Enigma of an Unidentified CAS Number

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## Compound of Interest

Compound Name: *(3R)-3-amino-3-cyclopropylpropanamide*  
Cat. No.: *B15273933*

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In the realm of chemical research and drug development, the Chemical Abstracts Service (CAS) number is a unique and unambiguous identifier for a specific substance. However, researchers occasionally encounter a CAS number, such as 1604281-34-6, that yields no information in public databases. This situation, while potentially frustrating, is not uncommon and can arise for several reasons: the number may be very new, assigned to a proprietary compound, or simply be the result of a typographical error. This guide provides a comprehensive framework for navigating this challenge, using the query for CAS 1604281-34-6 as a practical case study. We will explore the systematic process of verifying a compound's existence, the strategic considerations for sourcing it via custom synthesis, and the critical steps for ensuring the quality and identity of a newly synthesized molecule.

## Part 1: Verification and Preliminary Investigation of an Unlisted Compound

The first crucial step when a CAS number cannot be found is a thorough verification and investigation process. This foundational work can save significant time and resources.

### Confirming the CAS Number

Before proceeding, it is imperative to double-check the CAS number for any typographical errors. A single misplaced digit can lead to a fruitless search. Ensure the number has been transcribed correctly from its original source.

## Comprehensive Database Search

A systematic search across multiple, authoritative chemical databases is the next logical step. It is advisable to query several databases as their content and update cycles can vary. Key databases include:

- SciFinder-n: A comprehensive database of chemical information provided by the Chemical Abstracts Service (CAS).
- Reaxys: A database of chemical reactions, substance properties, and associated literature.
- PubChem: A public database of chemical molecules and their activities against biological assays.

If searches in these primary databases are inconclusive, expanding the search to other platforms such as ChemSpider and the NIH's Substance Registry System (SRS) is recommended.

## Exploring Patent and Scientific Literature

If a compound is novel or part of a recent discovery, it may be described in patent applications or scientific journals before it is indexed in chemical databases. Therefore, a thorough search of the following is essential:

- Patent Databases: Google Patents, the United States Patent and Trademark Office (USPTO), and the European Patent Office (Espacenet) are critical resources. Searching for keywords related to the suspected chemical class or its potential application can sometimes reveal the compound's structure and synthesis.
- Scientific Literature Databases: Scopus, Web of Science, and Google Scholar should be searched for any mention of the compound or related structures.

## Part 2: The Custom Synthesis Pathway for Novel Compounds

When it is determined that a compound is not commercially available, custom synthesis becomes the primary route for acquisition. This process requires careful planning and vetting of potential partners.

### Identifying and Selecting a Custom Synthesis Vendor

Choosing the right custom synthesis provider is critical to the success of your research. Key criteria for selection include:

- **Scientific Expertise:** Does the company have experience in the relevant area of chemistry?
- **Production Scale:** Can they produce the required quantity, from milligrams for initial screening to kilograms for later-stage development?
- **Quality Control:** What analytical techniques do they use to ensure the identity and purity of the final product?
- **Communication and Project Management:** Is there a dedicated point of contact? Do they provide regular updates?
- **Confidentiality:** A non-disclosure agreement (NDA) is standard practice to protect your intellectual property.

### The Quotation Process

To obtain an accurate quote for custom synthesis, you will need to provide the vendor with a comprehensive information package, including:

- **Chemical Structure:** A clear and accurate representation of the target molecule.
- **Desired Quantity:** The amount of the compound needed.
- **Purity Specifications:** The required purity level, typically determined by HPLC or other relevant analytical methods.

- Analytical Requirements: Any specific analytical data you require for quality control (e.g.,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Mass Spectrometry, HPLC).
- Known Synthesis Routes: If you have identified a synthesis route from the literature or patents, providing this can expedite the process and potentially reduce costs.

## Part 3: Quality Control and Validation of a Custom-Synthesized Compound

Upon receiving a custom-synthesized compound, it is the researcher's responsibility to verify its identity and purity. This is accomplished by carefully reviewing the analytical data provided by the supplier and, if necessary, performing in-house analysis.

### The Certificate of Analysis (CoA)

The Certificate of Analysis is a critical document that summarizes the quality control testing performed on the synthesized compound. It should be reviewed meticulously.

Parameter	Description	What to Look For
Compound Name and CAS No.	The chemical name and, if available, the CAS number of the compound.	Ensure this matches your target compound.
Lot Number	A unique identifier for the specific batch of the compound.	Important for traceability.
Molecular Formula and Weight	The chemical formula and calculated molecular weight.	A basic check for the correct compound.
Appearance	A description of the physical state and color of the compound.	Should be consistent with expectations for the compound.
Purity (by HPLC/GC)	The purity of the compound as determined by High-Performance Liquid Chromatography or Gas Chromatography.	The purity should meet or exceed the specifications you provided. Look for the absence of significant impurity peaks.
Identity Confirmation	Data from analytical techniques that confirm the chemical structure.	This typically includes $^1\text{H}$ NMR, $^{13}\text{C}$ NMR, and Mass Spectrometry data. The data should be consistent with the expected structure.
Date of Analysis	The date the quality control testing was performed.	Ensures the data is recent.
Signature of Analyst	The signature of the person who performed the analysis.	Provides accountability.

## Interpreting Analytical Data

A fundamental understanding of common analytical techniques is essential for validating a custom-synthesized compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): NMR provides detailed information about the structure of a molecule. The number of signals, their chemical shifts, and their splitting patterns in a  $^1\text{H}$  NMR spectrum should be consistent with the number and types of protons in the molecule. Similarly, the  $^{13}\text{C}$  NMR spectrum should show the correct number of carbon signals.
- Mass Spectrometry (MS): MS provides the molecular weight of the compound. The observed molecular ion peak should match the calculated molecular weight of the target structure. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass that can further confirm the elemental composition.
- High-Performance Liquid Chromatography (HPLC): HPLC is used to determine the purity of a compound. A pure compound will typically show a single major peak. The area of this peak relative to the total area of all peaks gives the purity of the sample.

## Part 4: Workflow for Sourcing an Unlisted Chemical Compound

The following diagram illustrates the decision-making process for a researcher when faced with an unlisted CAS number.

Caption: Decision workflow for sourcing an unlisted chemical compound.

### Conclusion

While the initial query for suppliers of CAS 1604281-34-6 did not yield a direct answer, it has provided an opportunity to outline a critical and often overlooked aspect of chemical research: the process of sourcing and validating novel or unlisted compounds. By following a systematic approach of verification, exploring custom synthesis options, and rigorously evaluating the quality of the resulting material, researchers can confidently and efficiently acquire the necessary molecules to advance their scientific endeavors. This guide serves as a roadmap for navigating the complexities of chemical procurement in the cutting-edge of research and development.

### References

- CAS (Chemical Abstracts Service): A division of the American Chemical Society and the provider of SciFinder. [[Link](#)]
- Elsevier's Reaxys: A comprehensive database for chemical information. [[Link](#)]
- National Center for Biotechnology Information's PubChem: A public database of chemical information. [[Link](#)]
- United States Patent and Trademark Office (USPTO): A federal agency for granting U.S. patents and registering trademarks. [[Link](#)]
- Google Patents: A search engine from Google that indexes patents and patent applic
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